

# Cycloheptyl 3-oxobutanoate chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cycloheptyl 3-oxobutanoate

Cat. No.: B15160345

[Get Quote](#)

## Cycloheptyl 3-Oxobutanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed overview of the known chemical and physical properties of **cycloheptyl 3-oxobutanoate**. Due to the limited availability of experimental data for this specific compound, this document also includes comparative data for the closely related and more thoroughly studied analog, cyclohexyl 3-oxobutanoate. This guide presents available quantitative data in structured tables, outlines a general experimental protocol for the synthesis of **cycloheptyl 3-oxobutanoate** based on established methods for  $\beta$ -keto ester formation, and includes a logical workflow diagram for its synthesis. This document aims to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

### Introduction

**Cycloheptyl 3-oxobutanoate** is a  $\beta$ -keto ester characterized by a seven-membered cycloalkyl group attached to the ester functionality.  $\beta$ -keto esters are a significant class of organic compounds, widely utilized as intermediates in the synthesis of a variety of more complex molecules, including pharmaceuticals, agrochemicals, and fragrances. The reactivity of the dicarbonyl moiety allows for a diverse range of chemical transformations, making them valuable building blocks in organic synthesis. This guide focuses on the chemical properties of the cycloheptyl derivative, providing a centralized source of available information.

## Chemical and Physical Properties

Direct experimental data for **cycloheptyl 3-oxobutanoate** is scarce in publicly available literature. Therefore, the properties of the closely related cyclohexyl 3-oxobutanoate (CAS Number: 6947-02-0) are presented below for comparative purposes. It is anticipated that the properties of **cycloheptyl 3-oxobutanoate** will be similar, with slight variations attributable to the larger cycloalkyl ring.

Property	Cyclohexyl 3-oxobutanoate	Cycloheptyl 3-oxobutanoate (Predicted)	Source
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>3</sub>	C <sub>11</sub> H <sub>18</sub> O <sub>3</sub>	[1]
Molecular Weight	184.23 g/mol	198.25 g/mol	[1][2]
Boiling Point	257-259 °C @ 760 mmHg	Expected to be slightly higher than cyclohexyl analog	[3]
Melting Point	190-192 °C (solvent: ethyl ether)	Data not available	[2][4]
Density	1.0683 g/cm <sup>3</sup> (estimate)	Data not available	[2]
Flash Point	107.22 °C (225.00 °F)	Data not available	[3]
Water Solubility	230 mg/L @ 35 °C (experimental)	Expected to be sparingly soluble	[3]
logP (o/w)	1.830 (estimated)	Data not available	[3]

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **cycloheptyl 3-oxobutanoate** is not readily available in the reviewed literature. However, a general and effective method for the synthesis of  $\beta$ -keto esters is through the transesterification of an existing  $\beta$ -keto ester, such as ethyl acetoacetate, with the desired alcohol in the presence of a catalyst.

## General Synthesis Protocol: Transesterification of Ethyl Acetoacetate with Cycloheptanol

Objective: To synthesize **cycloheptyl 3-oxobutanoate**.

### Materials:

- Ethyl acetoacetate (ethyl 3-oxobutanoate)
- Cycloheptanol
- Sodium metal (or sodium ethoxide)
- Anhydrous toluene (or another suitable inert solvent)
- Anhydrous ethanol (for preparation of sodium ethoxide, if needed)
- Dilute hydrochloric acid or acetic acid for neutralization
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Apparatus for distillation under reduced pressure

### Procedure:

- **Catalyst Preparation** (if using sodium metal): In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, a catalytic amount of sodium metal is dissolved in a minimal amount of anhydrous ethanol to form sodium ethoxide. The excess ethanol is then removed under reduced pressure.
- **Reaction Setup**: The flask is allowed to cool to room temperature and then charged with anhydrous toluene, followed by the addition of cycloheptanol.
- **Addition of Reactant**: Ethyl acetoacetate is added dropwise to the stirred solution at room temperature.

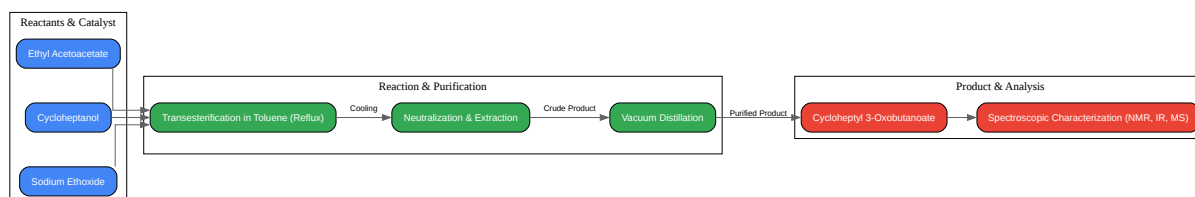
- **Reaction:** The reaction mixture is heated to reflux. The ethanol formed during the transesterification is continuously removed from the reaction mixture using a Dean-Stark apparatus or by fractional distillation to drive the equilibrium towards the product. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Once the reaction is complete, the mixture is cooled to room temperature and neutralized by the slow addition of dilute hydrochloric acid or acetic acid. The organic layer is separated and washed successively with saturated sodium bicarbonate solution and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product is then purified by vacuum distillation to yield pure **cycloheptyl 3-oxobutanoate**.

**Characterization:** The final product should be characterized by spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR spectroscopy, and mass spectrometry to confirm its structure and purity.

## Mandatory Visualizations

### General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **cycloheptyl 3-oxobutanoate** via transesterification.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **cycloheptyl 3-oxobutanoate**.

## Conclusion

This technical guide has summarized the available chemical and physical properties of **cycloheptyl 3-oxobutanoate**, primarily through comparison with its cyclohexyl analog due to a lack of direct experimental data. A generalized experimental protocol for its synthesis via transesterification has been provided, along with a logical workflow diagram. It is evident that further experimental investigation is required to fully characterize **cycloheptyl 3-oxobutanoate** and explore its potential applications in organic synthesis and drug development. This document serves as a starting point for researchers interested in this particular  $\beta$ -keto ester.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US6642035B2 - Synthesis of B-keto esters - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3.  $\beta$ -Keto carboxylic compound synthesis by condensation and rearrangement [organic-chemistry.org]
- 4. orgsyn.org [orgsyn.org]
- To cite this document: BenchChem. [Cycloheptyl 3-oxobutanoate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15160345#cycloheptyl-3-oxobutanoate-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)